

Application Notes and Protocols for 5-(2-Bromophenoxyethyl)furan-2-carboxylic acid

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Compound of Interest

Compound Name: 5-(2-Bromophenoxyethyl)furan-2-carboxylic acid

Cat. No.: B442405

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the dissolution of **5-(2-Bromophenoxyethyl)furan-2-carboxylic acid** for various experimental applications. Due to the limited availability of specific quantitative solubility data for this compound, the following protocols are based on its structural characteristics as an aromatic carboxylic acid with a hydrophobic moiety, and on general principles for dissolving poorly water-soluble compounds.

Compound Information

Property	Value	Source
Molecular Formula	C ₁₂ H ₉ BrO ₄	MySkinRecipes[1]
Molecular Weight	297.1 g/mol	MySkinRecipes[1]
CAS Number	364739-02-6	MySkinRecipes[1]
Physical Appearance	Likely a solid (White to cream flakes for similar compounds)	PubChem[2]
Storage	Room temperature	MySkinRecipes[1]

Predicted Solubility

Based on its chemical structure, which includes a polar carboxylic acid group and a large, non-polar 2-bromophenoxyethyl group, **5-(2-Bromophenoxyethyl)furan-2-carboxylic acid** is predicted to have the following solubility characteristics:

- Low solubility in aqueous solutions at neutral pH. The hydrophobic portion of the molecule is expected to dominate, limiting its interaction with water.
- pH-dependent aqueous solubility. As a carboxylic acid, its solubility in aqueous media is expected to increase significantly at basic pH ($\text{pH} > \text{pK}_a$) due to the formation of the more soluble carboxylate salt.
- Good solubility in polar organic solvents. Solvents such as dimethyl sulfoxide (DMSO), N,N-dimethylformamide (DMF), and alcohols are likely to be effective in dissolving this compound.

Experimental Protocols

Protocol 1: Preparation of a Stock Solution in an Organic Solvent

This protocol is suitable for preparing a concentrated stock solution for subsequent dilution into aqueous experimental media.

Materials:

- **5-(2-Bromophenoxyethyl)furan-2-carboxylic acid**
- Dimethyl sulfoxide (DMSO, cell culture grade)
- Vortex mixer
- Sterile microcentrifuge tubes or vials

Procedure:

- Weigh the desired amount of **5-(2-Bromophenoxyethyl)furan-2-carboxylic acid** in a sterile container.

- Add the required volume of DMSO to achieve the target concentration (e.g., 10 mM, 50 mM, or 100 mM).
- Vortex the mixture vigorously until the compound is completely dissolved. Gentle warming in a water bath (37°C) may be applied if necessary, but be cautious of potential degradation.
- Store the stock solution at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles.

Protocol 2: Solubilization in Aqueous Buffers using pH Adjustment

This protocol is designed for experiments where the presence of organic solvents must be minimized. It relies on the acidic nature of the carboxylic acid group.

Materials:

- **5-(2-Bromophenoxyethyl)furan-2-carboxylic acid**
- Aqueous buffer of choice (e.g., Phosphate-Buffered Saline (PBS), Tris-HCl)
- 1 M Sodium Hydroxide (NaOH) solution
- pH meter
- Stir plate and stir bar

Procedure:

- Add the desired amount of **5-(2-Bromophenoxyethyl)furan-2-carboxylic acid** to the aqueous buffer.
- While stirring, slowly add 1 M NaOH dropwise to the suspension.
- Monitor the pH of the solution using a calibrated pH meter.
- Continue adding NaOH until the compound dissolves and the desired pH is reached. The pH will likely need to be raised above the compound's pKa for complete dissolution.

- If necessary, adjust the final volume with the buffer.
- Sterile filter the solution if required for cell-based assays.

Protocol 3: Preparation of Working Solutions for Biological Assays

This protocol describes the preparation of final working concentrations from a DMSO stock solution for typical in vitro experiments.

Materials:

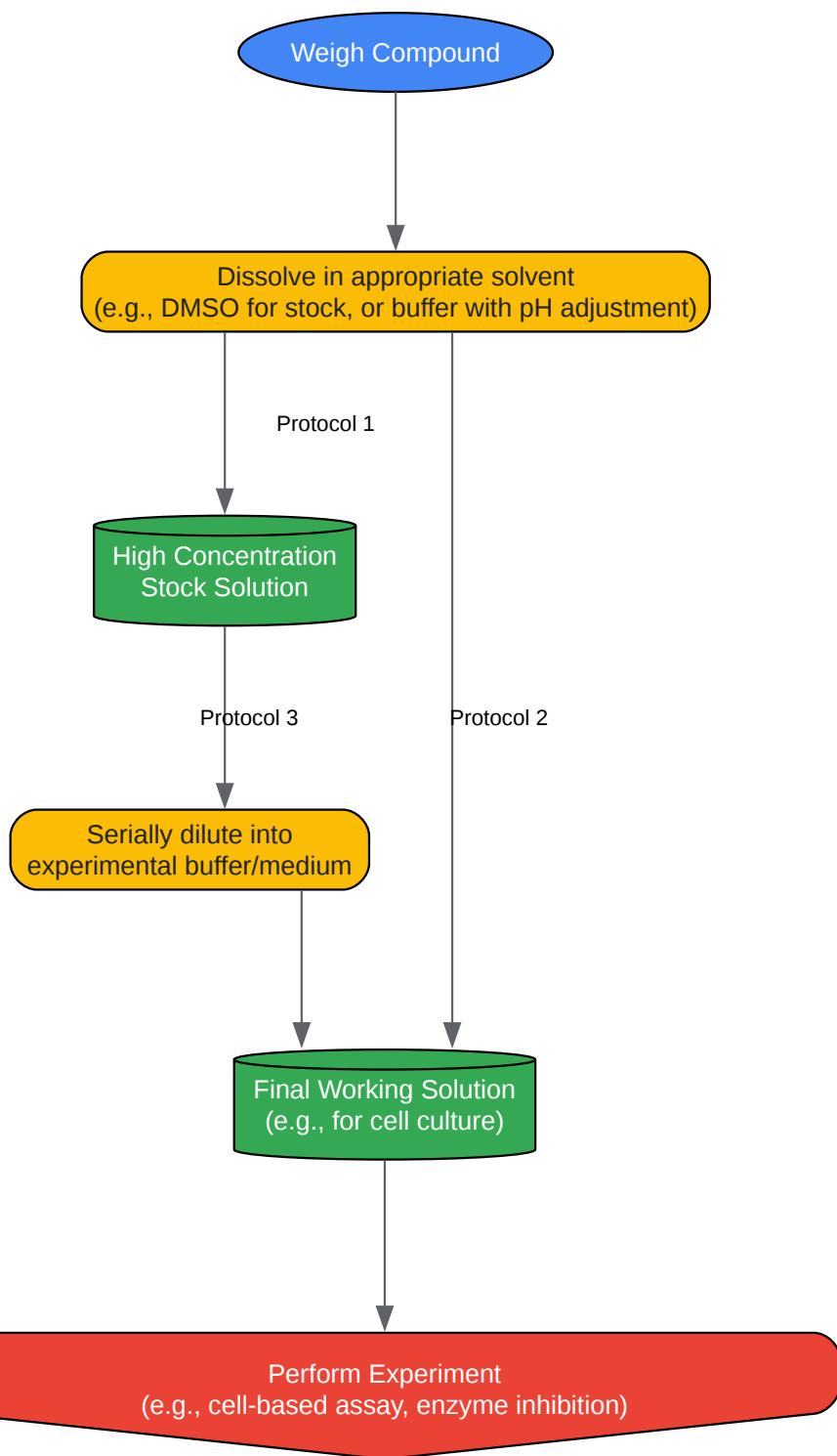
- Concentrated stock solution of **5-(2-Bromophenoxyethyl)furan-2-carboxylic acid** in DMSO (from Protocol 1).
- Pre-warmed (37°C) cell culture medium or assay buffer.

Procedure:

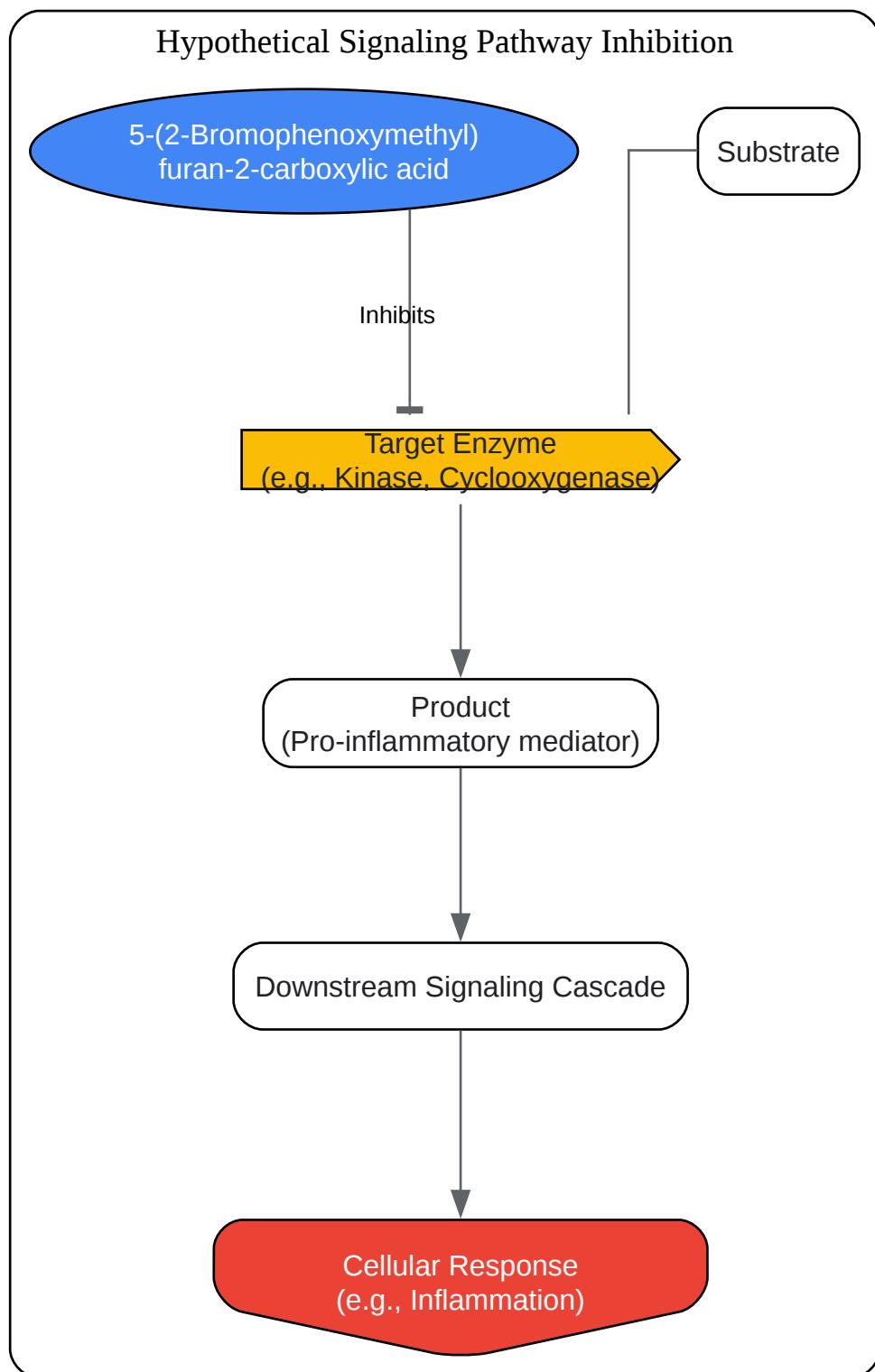
- Thaw the DMSO stock solution at room temperature.
- Perform a serial dilution of the stock solution into the pre-warmed aqueous medium to achieve the final desired concentration.
- It is crucial to add the DMSO stock to the aqueous medium and not the other way around to prevent precipitation.
- Mix gently but thoroughly by pipetting or inverting the tube.
- Ensure the final concentration of DMSO in the assay is low (typically $\leq 0.5\%$) to avoid solvent-induced artifacts.

Visualizations

Experimental Workflow: Dissolution of 5-(2-Bromophenoxyethyl)furan-2-carboxylic acid

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Caption: Workflow for the dissolution of **5-(2-Bromophenoxyethyl)furan-2-carboxylic acid**.



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Caption: Hypothetical inhibition of a pro-inflammatory signaling pathway.

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References

- 1. 5-(2-Bromophenoxyethyl)furan-2-carboxylic acid [myskinrecipes.com]
- 2. 5-Bromo-2-furanecarboxylic acid | C5H3BrO3 | CID 68511 - PubChem [pubchem.ncbi.nlm.nih.gov]
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